Application Note: Synthesis and Purification of Butyl 2-Nitropropanoate

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Compound of Interest

Compound Name:	*Butyl 2-nitropropanoate*
CAS No.:	*106306-42-7*
Cat. No.:	*B15422456*

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Abstract

This application note details a protocol for the synthesis and purification of **Butyl 2-nitropropanoate**, a valuable nitro ester intermediate for various research and development applications. The synthesis is achieved through a base-catalyzed Michael addition of 1-nitropropane to butyl acrylate. The subsequent purification protocol employs a liquid-liquid extraction followed by vacuum distillation to yield the purified product. This document provides detailed experimental procedures, a summary of physical and chemical properties, and a visual representation of the experimental workflow.

Introduction

Nitro esters are a significant class of organic compounds utilized as intermediates in the synthesis of pharmaceuticals, agrochemicals, and energetic materials.[1] The presence of both an ester and a nitro group provides versatile reactivity for further chemical transformations. **Butyl 2-nitropropanoate** is a member of this class, and a standardized protocol for its preparation and purification is crucial for ensuring reproducibility in research and development settings. The synthesis method described herein is adapted from the general procedure for

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preparing nitro esters via the condensation of a mononitroalkane with an unsaturated ester.[2] The purification process is designed based on established methods for the purification of nitro aliphatic compounds.[3]

Data Presentation

A summary of the key physical and chemical properties of the related compound, ethyl 2-nitropropionate, is provided below to offer an estimation of the expected properties for **Butyl 2-nitropropanoate**.

Property	Value (for Ethyl 2-nitropropionate)	Reference
Molecular Formula	C5H9NO4	
Molecular Weight	147.13 g/mol	
Boiling Point	75-76 °C at 9 mmHg	
Density	1.13 g/mL at 25 °C	
Refractive Index	n20/D 1.421	
Flash Point	89 °C (closed cup)	

Experimental Protocols

Synthesis of **Butyl 2-nitropropanoate**

This protocol is based on the general method for the preparation of nitro esters.[2]

Materials:

- 1-Nitropropane
- Butyl acrylate
- Triethylamine (catalyst)
- Diethyl ether

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- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Addition funnel
- Condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- To a 250 mL round-bottom flask equipped with a magnetic stir bar, condenser, and an addition funnel, add 1-nitropropane (1.0 eq) and triethylamine (0.1 eq).
- Begin stirring the mixture at room temperature.
- Slowly add butyl acrylate (1.2 eq) to the reaction mixture via the addition funnel over a period of 30 minutes. An exothermic reaction may be observed.
- After the addition is complete, heat the reaction mixture to 50 °C and stir for 24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.

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Purification of **Butyl 2-nitropropanoate**

This purification protocol is adapted from general methods for purifying nitro compounds.[3]

Procedure:

- Dilute the reaction mixture with 100 mL of diethyl ether.
- Transfer the mixture to a 500 mL separatory funnel.
- Wash the organic layer sequentially with:
  - 1 M Hydrochloric acid (2 x 50 mL) to remove the triethylamine catalyst.
  - Saturated sodium bicarbonate solution (2 x 50 mL) to neutralize any remaining acid.
  - Saturated sodium chloride solution (1 x 50 mL).
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the diethyl ether.
- The crude product is then purified by vacuum distillation. The boiling point of the analogous ethyl 2-nitropropionate is 75-76 °C at 9 mmHg, so a similar range should be targeted for the butyl ester.
- Collect the fraction corresponding to the purified **Butyl 2-nitropropanoate**.
- Characterize the final product by NMR, IR, and Mass Spectrometry.

Mandatory Visualization

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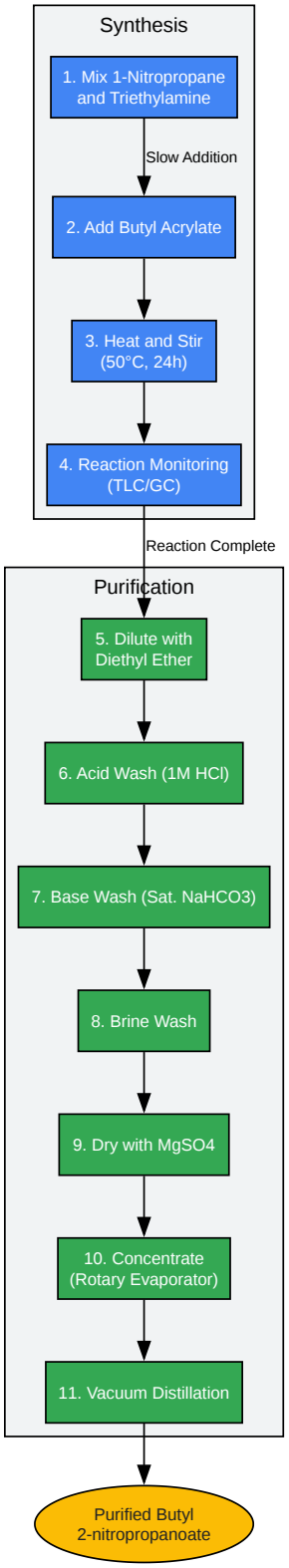
Experimental Workflow for Butyl 2-nitropropanoate Synthesis and Purification



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Caption: Workflow for the synthesis and purification of **Butyl 2-nitropropanoate**.

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References

- 1. A Short Review of Nitric Esters and Their Role in Energetic Materials - PMC [pmc.ncbi.nlm.nih.gov]
- 2. US2554831A - Method of preparing nitro esters - Google Patents [patents.google.com]
- 3. US2229532A - Process for the purification of nitro aliphatic compounds - Google Patents [patents.google.com]
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